

Linalyl Isobutyrate: A Technical Whitepaper on Biodegradability and Environmental Fate

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Compound of Interest

Compound Name: *Linalyl isobutyrate*

Cat. No.: *B1199181*

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Executive Summary

Linalyl isobutyrate, a widely used fragrance and flavoring agent, is anticipated to undergo ready biodegradation in the environment. This assessment is primarily based on the expected rapid hydrolysis of the ester bond, yielding linalool and isobutyric acid. Both of these hydrolysis products are known to be readily biodegradable. While specific experimental data on the ready biodegradability of **linalyl isobutyrate** under OECD 301F guidelines is not publicly available, read-across data from structurally similar compounds and quantitative structure-activity relationship (QSAR) models support this conclusion. The substance is classified as toxic to aquatic life with long-lasting effects (H411), although definitive experimental ecotoxicity values (LC50/EC50) are not consistently reported in public literature. This document provides a comprehensive overview of the available data, detailed experimental protocols for relevant environmental fate studies, and predicted environmental properties to guide further research and risk assessment.

Physicochemical Properties

A summary of the key physicochemical properties of **linalyl isobutyrate** is presented in Table 1. These properties, particularly the octanol-water partition coefficient (Log Kow), are crucial for predicting the environmental distribution and potential for bioaccumulation of the substance.

Table 1: Physicochemical Properties of **Linalyl Isobutyrate**

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₄ O ₂	[1]
Molecular Weight	224.34 g/mol	[1]
CAS Number	78-35-3	[1]
Appearance	Colorless to pale yellow liquid	[2][3]
Boiling Point	228 - 230 °C @ 760 mmHg	[1]
Vapor Pressure	0.0133 hPa	[2]
Water Solubility	10 mg/L @ 20 °C (experimental)	[1]
Log Kow (Octanol-Water Partition Coefficient)	5 (Givaudan), 4.3 (PubChem estimate), 4.76 (SIELC)	[1][2][4]

Biodegradability

Linalyl isobutyrate is expected to be readily biodegradable.[2] The primary mechanism of degradation is the hydrolysis of the ester linkage to form linalool and isobutyric acid. Both of these substances are known to be readily biodegradable.

While a specific experimental result for **linalyl isobutyrate** under OECD Guideline 301F (Manometric Respirometry Test) is not publicly available, the definition of "readily biodegradable" entails achieving >60% biodegradation within a 28-day window.[2] Read-across from structurally similar fragrance esters supports the classification of **linalyl isobutyrate** as readily biodegradable. For instance, a RIFM safety assessment for linalyl butyrate, a close structural analog, indicates it is not considered Persistent, Bioaccumulative, and Toxic (PBT).[5]

Table 2: Predicted and Inferred Biodegradability of **Linalyl Isobutyrate**

Endpoint	Result	Method	Source
Ready Biodegradability	Expected to be readily biodegradable	Hydrolysis and read-across	[2][5]
QSAR Prediction (BIOWIN)	Likely to biodegrade rapidly	Estimation	[6]

Environmental Fate

The environmental fate of a substance describes its transport and transformation in various environmental compartments, including water, soil, and air.

Abiotic Degradation

Hydrolysis: As an ester, **linalyl isobutyrate** is susceptible to hydrolysis, particularly under acidic or alkaline conditions. The initial and primary degradation step in the environment is the cleavage of the ester bond to yield linalool and isobutyric acid.[5]

Atmospheric Fate: In the atmosphere, **linalyl isobutyrate** is expected to be degraded by reaction with photochemically produced hydroxyl radicals. QSAR models, such as AOPWIN™, can be used to estimate the atmospheric half-life.[7][8]

Biotic Degradation

Following hydrolysis, the resulting linalool and isobutyric acid are further metabolized by microorganisms. Linalool, a tertiary alcohol, can undergo oxidation and other transformations. [5] Isobutyric acid is a short-chain fatty acid that can be readily utilized by many microorganisms as a carbon source.

Distribution and Partitioning

Soil Adsorption: The tendency of a chemical to adsorb to soil and sediment is quantified by the soil organic carbon-water partitioning coefficient (Koc). A high Log Kow value suggests a higher potential for adsorption to organic matter in soil and sediment. QSAR models can provide estimations of the Koc value.[6]

Table 3: Predicted Environmental Fate Parameters of **Linalyl Isobutyrate**

Parameter	Predicted Value	Method	Source
Atmospheric Half-life (AOPWIN™)	Estimated to be short	QSAR	[7][8]
Soil Adsorption Coefficient (Log Koc)	Estimated based on Log Kow	QSAR	[6]
Bioaccumulation Potential	Not expected to be bioaccumulative	Read-across (Linalyl butyrate)	[5]

Ecotoxicity

Linalyl isobutyrate is classified as "Toxic to aquatic life with long lasting effects" (H411) according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[1][9] However, specific experimental data from standardized ecotoxicity tests are limited in the public domain. Read-across from structurally similar compounds and QSAR estimations can provide an initial assessment of its aquatic toxicity. For a structural isomer, the 48-hour EC50 and NOEC for *Daphnia magna* were both determined to be greater than 40 mg/L.

Table 4: Aquatic Ecotoxicity Data (Experimental and Read-Across)

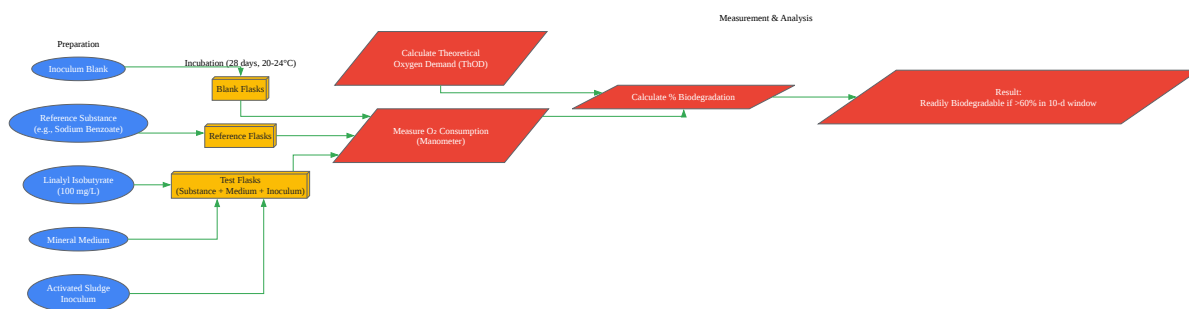
Test Organism	Endpoint	Value (mg/L)	Test Guideline	Source
<i>Daphnia magna</i> (Water Flea)	48-hour EC50	> 40 (isomer)	OECD 202	ECHA Dossier
<i>Daphnia magna</i> (Water Flea)	48-hour NOEC	> 40 (isomer)	OECD 202	ECHA Dossier
Fish (generic)	96-hour LC50	QSAR prediction available	OECD 203	ECHA Dossier
Algae (generic)	72-hour EC50	QSAR prediction available	OECD 201	ECHA Dossier

Experimental Protocols

Detailed methodologies for the key experiments cited in the assessment of biodegradability and ecotoxicity are outlined below. These are based on internationally recognized OECD guidelines.

Ready Biodegradability - OECD 301F: Manometric Respirometry Test

This test evaluates the ready biodegradability of a substance by measuring the oxygen consumed by microorganisms in a closed respirometer.

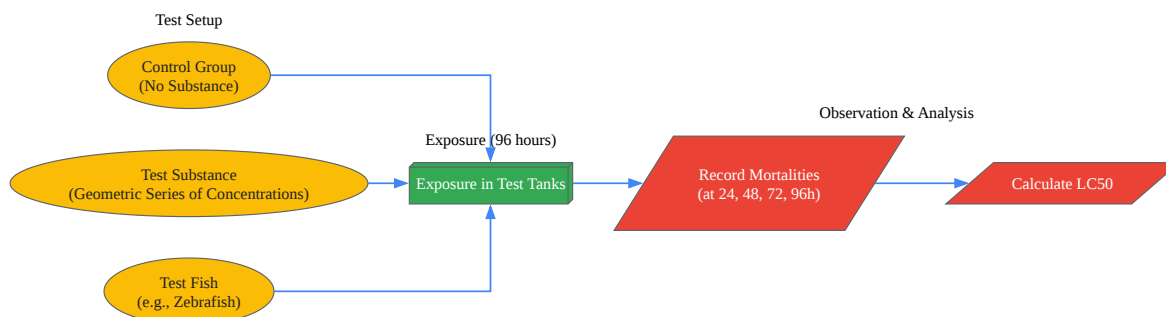


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Diagram 1: OECD 301F Experimental Workflow.

Aquatic Toxicity

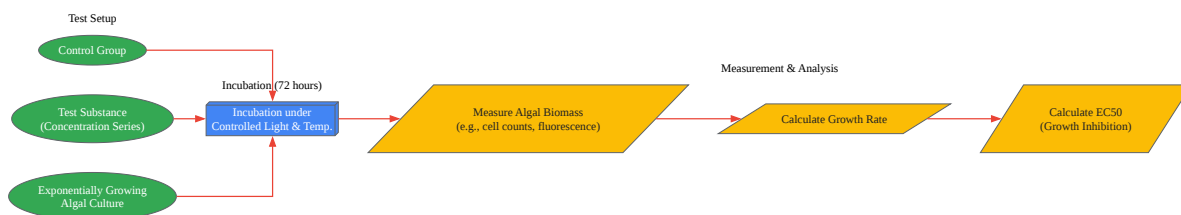
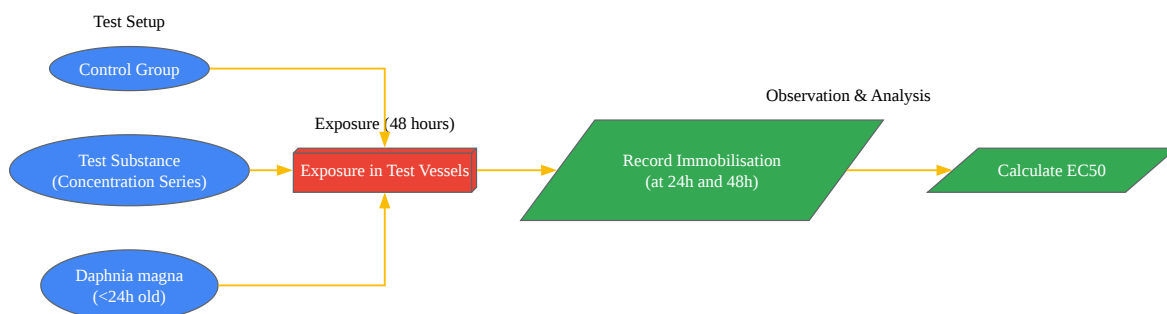
This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a 96-hour exposure period.



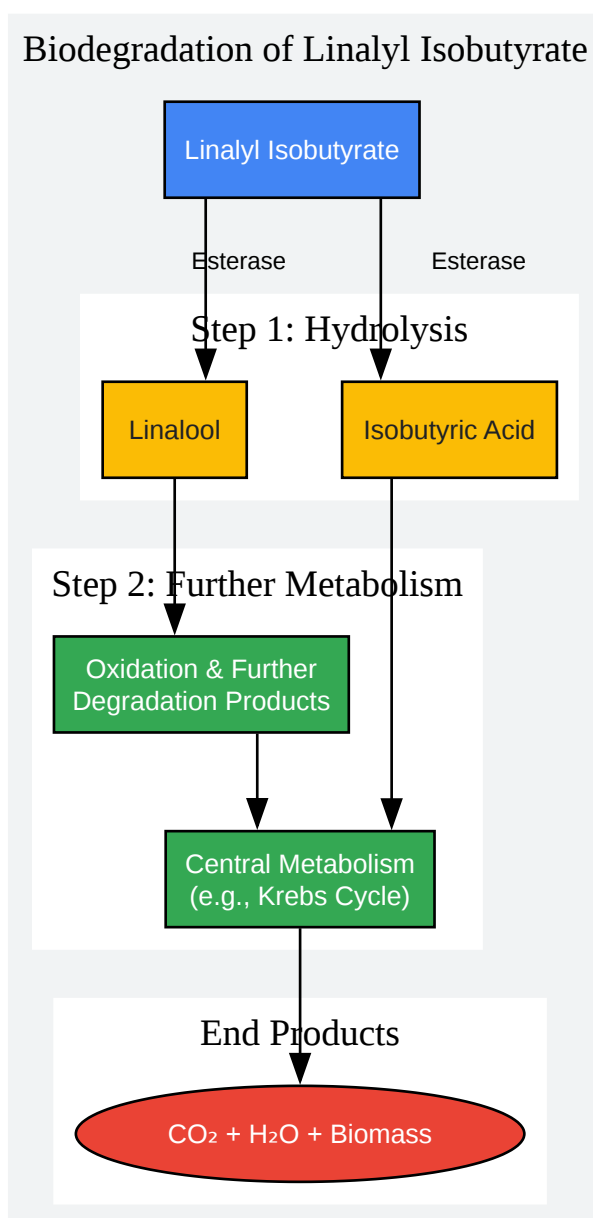
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Diagram 2: OECD 203 Experimental Workflow.

This test assesses the acute toxicity to *Daphnia magna* by determining the concentration that immobilizes 50% of the organisms (EC50) within 48 hours.



Biodegradation of Linalyl Isobutyrate



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